

Essential Safety and Logistical Information for Handling Desmethyl-VS-5584

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Compound of Interest		
Compound Name:	Desmethyl-VS-5584	
Cat. No.:	B607069	Get Quote

Disclaimer: A specific Safety Data Sheet (SDS) for **Desmethyl-VS-5584** could not be located in publicly available resources. The following guidance is based on general best practices for handling potent kinase inhibitors and other hazardous research chemicals. It is imperative to obtain the compound-specific SDS from your supplier for complete and accurate safety information. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and protocols.

Desmethyl-VS-5584 is a potent PI3K/mTOR kinase inhibitor intended for research use only. Due to its potential biological activity, it should be handled with a high degree of caution, assuming it is a hazardous compound.

Data Presentation

For clarity and easy comparison, all quantitative data regarding the storage and stability of **Desmethyl-VS-5584** are summarized in the table below.

Table 1: Storage and Stability of **Desmethyl-VS-5584**



Form	Storage Temperature	Stability	Source
Powder	-20°C	Up to 24 months	[1]
In DMSO	4°C	Up to 2 weeks	[1]
In DMSO	-80°C	Up to 6 months	[1][2][3]

The following table outlines the recommended Personal Protective Equipment (PPE) for handling **Desmethyl-VS-5584**, based on general protocols for potent compounds.

Table 2: Recommended Personal Protective Equipment (PPE)



PPE Category	ltem	Specifications and Rationale
Eye Protection	Safety glasses with side shields or chemical splash goggles	Essential to protect eyes from splashes of solutions or accidental aerosolized powder.
Hand Protection	Nitrile gloves	Double gloving is highly recommended, especially when handling the neat compound or concentrated solutions, to provide an extra layer of protection against contamination. Gloves should be changed immediately if they become contaminated.
Body Protection	Laboratory coat	A disposable, fluid-resistant lab coat is preferred to prevent contamination of personal clothing.
Respiratory Protection	N95 or higher-rated respirator	Recommended when handling the powder outside of a certified chemical fume hood or biological safety cabinet to minimize the risk of inhaling fine particles.

Experimental Protocols: Safe Handling Procedures

The following step-by-step procedures are designed to minimize exposure and ensure a safe laboratory environment when working with **Desmethyl-VS-5584**.

Receiving and Inspection

 Upon receipt of the compound, inspect the external packaging for any signs of damage or leakage.



- Wear appropriate PPE, including a lab coat, single-use gloves, and safety glasses, during the inspection process.
- If the integrity of the package is compromised, do not open it. Isolate the package, preferably in a chemical fume hood, and immediately notify your institution's EHS department.

Storage

- Store the compound in a tightly sealed and clearly labeled container in a designated, secure, and well-ventilated area.
- For long-term storage of the powder, maintain a temperature of -20°C.[1]
- The storage location should be clearly marked with a warning sign indicating the presence of a potent or hazardous compound.

Weighing and Aliquoting

Note: All manipulations of the solid compound must be performed in a certified chemical fume hood or a Class II Biosafety Cabinet (BSC) to control exposure.

- Preparation: Before beginning, ensure the work area within the fume hood is clean and uncluttered. Cover the work surface with disposable, absorbent bench paper.
- PPE: At a minimum, wear a lab coat, double nitrile gloves, and safety glasses. The use of an N95 respirator is strongly recommended to prevent inhalation of any aerosolized powder.
- Handling:
 - Allow the container of **Desmethyl-VS-5584** to equilibrate to room temperature before opening to prevent condensation of moisture, which could affect the stability of the compound.
 - Carefully open the container and use a dedicated, clean spatula to weigh the desired amount of powder.
 - Handle the powder gently to avoid creating dust. In the event of a spill, decontaminate the area immediately as described in the decontamination section.



 After weighing, securely close the primary container and return it to the correct storage conditions.

Solution Preparation

Note: This procedure should also be conducted within a certified chemical fume hood.

- Solvent: Utilize a solvent appropriate for your experimental needs, such as DMSO.
- Procedure:
 - Slowly add the solvent to the vessel containing the pre-weighed **Desmethyl-VS-5584** powder.
 - Securely cap the vessel and mix gently until the compound is completely dissolved.
 - If preparing a stock solution, it is best practice to aliquot it into smaller, single-use vials.
 This minimizes the number of freeze-thaw cycles, which can degrade the compound.
- Storage of Solutions: Store stock solutions at -80°C for up to six months or at 4°C for up to two weeks.[1][3]

Operational and Disposal Plans

A comprehensive plan for decontamination and waste disposal is critical for maintaining a safe laboratory.

Decontamination

- For minor spills of the powder, gently cover the spill with a damp paper towel to prevent the powder from becoming airborne. Then, wipe the area with a suitable decontaminating solution (e.g., a 1% sodium hypochlorite solution), followed by a wipe-down with 70% ethanol.
- For liquid spills, absorb the liquid with absorbent pads, and then decontaminate the affected surface as described above.



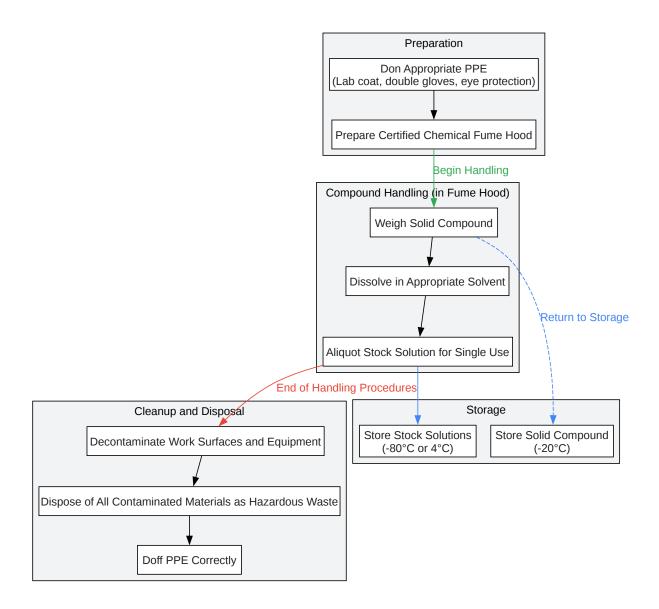
 All materials used for decontamination, including paper towels and absorbent pads, must be disposed of as hazardous waste.

Waste Disposal

- Solid Waste:
 - All disposable items that have come into contact with **Desmethyl-VS-5584**, such as gloves, weighing paper, pipette tips, and vials, must be collected in a dedicated and clearly labeled hazardous waste container.
- Liquid Waste:
 - Unused solutions and contaminated solvents should be collected in a sealed and clearly labeled hazardous waste container. Do not mix this waste with other chemical waste streams unless this is an approved practice by your EHS department.
- Container Disposal:
 - Empty containers that held the solid compound should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste. The rinsed container can then be disposed of in accordance with your institution's guidelines.
- Waste Pickup: Contact your institution's EHS department to schedule the pickup and proper disposal of all generated hazardous waste.

Mandatory Visualization Safe Handling Workflow for Desmethyl-VS-5584





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Caption: A workflow diagram illustrating the key steps for the safe handling of **Desmethyl-VS-5584**.

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